

Technical Support Center: Penicillin X Sodium Salt

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Compound of Interest

Compound Name: Penicillin X Sodium Salt

Cat. No.: B15352664

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively using **Penicillin X Sodium Salt** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Penicillin X Sodium Salt**?

Penicillin G sodium salt, a common form of Penicillin X, is generally considered to be very soluble in water.^{[1][2]} It is also soluble in ethanol but insoluble in fatty oils and liquid paraffin.^[1]

Q2: What are the key physicochemical properties of **Penicillin X Sodium Salt**?

The key properties are summarized in the table below:

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ N ₂ NaO ₄ S	^{[1][2][3]}
Molecular Weight	356.37 g/mol	^{[1][2]}
Appearance	White to off-white crystalline powder	^{[1][2][4]}
Storage Temperature	2-8°C	^[3]

Q3: How do pH and temperature affect the solubility of **Penicillin X Sodium Salt**?

The solubility of penicillin derivatives is influenced by pH. As a weak acid, the solubility of the active pharmaceutical ingredient (API) tends to increase with a higher pH. While temperature can also impact solubility, its effect is generally considered to be less significant compared to pH for some penicillin compounds. However, preparing solutions in cold to lukewarm water is recommended to avoid potential degradation at high temperatures.[5]

Q4: How stable is **Penicillin X Sodium Salt** in solution?

Aqueous solutions of **Penicillin X Sodium Salt** can be unstable at room temperature and are susceptible to degradation in the presence of acids, alkalis, or oxidizing agents.[1][2] For experimental use, it is recommended to prepare solutions fresh.[6] If storage is necessary, solutions should be filter-sterilized and stored at 2-8°C for up to one week or at -20°C for longer periods. Solutions are reported to be stable at 37°C for up to 3 days. A study on Penicillin G sodium solutions in 0.9% sodium chloride or 5% dextrose injection stored at 5°C found them to be chemically and physically stable for at least 21 days.[7]

Troubleshooting Guide

Q1: I'm observing precipitation after dissolving **Penicillin X Sodium Salt** in my buffer. What could be the cause?

- Issue: Precipitation of **Penicillin X Sodium Salt** can occur due to several factors.
- Troubleshooting Steps:
 - Check the pH of your buffer: Penicillin salts are more stable in a neutral pH range. Acidic or alkaline conditions can lead to degradation and precipitation.[1][2] Ensure your buffer's pH is within the optimal range for penicillin stability (typically around pH 6.0-7.5).
 - Evaluate buffer components: The presence of certain ions can affect solubility. For instance, the presence of chloride ions (Cl-) has been shown to decrease the solubility of some active pharmaceutical ingredients. If your buffer has a high salt concentration, consider preparing a fresh solution with a lower ionic strength.

- Consider the "common ion effect": The presence of sodium ions from other salts in your buffer could potentially decrease the solubility of the sodium salt of penicillin.[8]
- Review the temperature: While less impactful than pH, lower temperatures can sometimes lead to decreased solubility.[5] Ensure your buffer and **Penicillin X Sodium Salt** are at a suitable temperature for dissolution.

Q2: The **Penicillin X Sodium Salt** is not dissolving completely. What should I do?

- Issue: Incomplete dissolution can result from using an inappropriate solvent or insufficient mixing.
- Troubleshooting Steps:
 - Verify the solvent: **Penicillin X Sodium Salt** is highly soluble in water.[1][6] For other solvents, refer to the solubility data table below. If using a non-aqueous solvent, ensure it is appropriate.
 - Increase mixing/agitation: Gentle vortexing or stirring can aid dissolution. For concentrations up to 125 mg/mL in water, ultrasonic treatment may be necessary.[6]
 - Prepare a stock solution: For high concentrations, it is often easier to first prepare a concentrated stock solution in a suitable solvent (like water or DMSO) and then dilute it to the final working concentration in your experimental medium.[6]
 - Check for hygroscopicity: Penicillin G sodium salt is hygroscopic, meaning it can absorb moisture from the air.[1] This can affect its physical properties and dissolution. Ensure the compound has been stored properly in a dry, well-ventilated place.

Quantitative Data Summary

The following table summarizes the solubility of Penicillin G Sodium Salt in various solvents.

Solvent	Solubility	Reference
Water	5-10 g/100 mL at 25°C	[1]
Water	100 mg/mL	
Water	125 mg/mL (with ultrasonic treatment)	[6]
Ethanol	Soluble	[1]
DMSO	100 mg/mL (with ultrasonic treatment)	[6]
Fatty Oil	Insoluble	[1]
Liquid Paraffin	Insoluble	[1]

Experimental Protocols

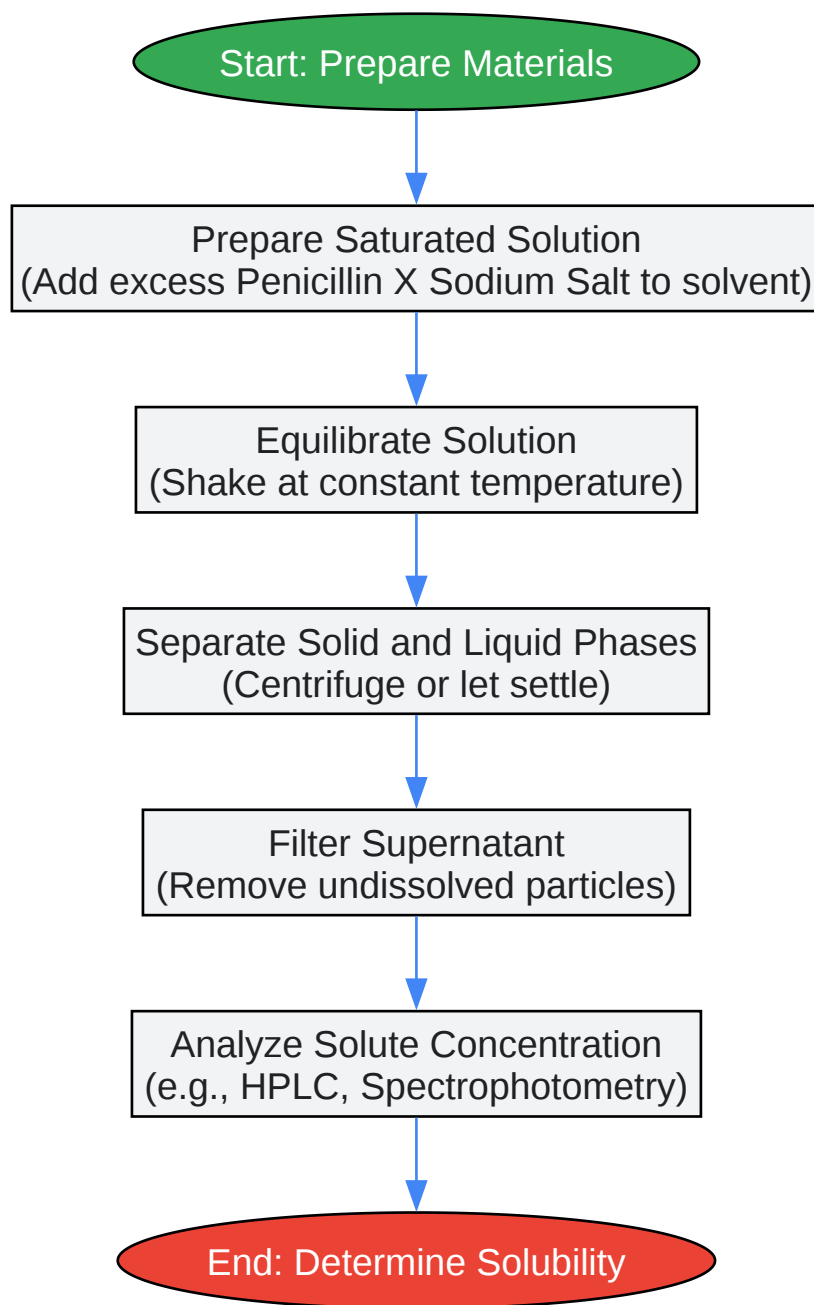
Protocol for Determining the Solubility of **Penicillin X Sodium Salt**

This protocol outlines the shake-flask method for determining the solubility of **Penicillin X Sodium Salt**.

- Materials:
 - **Penicillin X Sodium Salt** powder
 - Selected solvent (e.g., deionized water, buffer of specific pH)
 - Volumetric flasks
 - Mechanical shaker or orbital shaker
 - Centrifuge
 - Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
 - Syringe filters (0.22 µm)

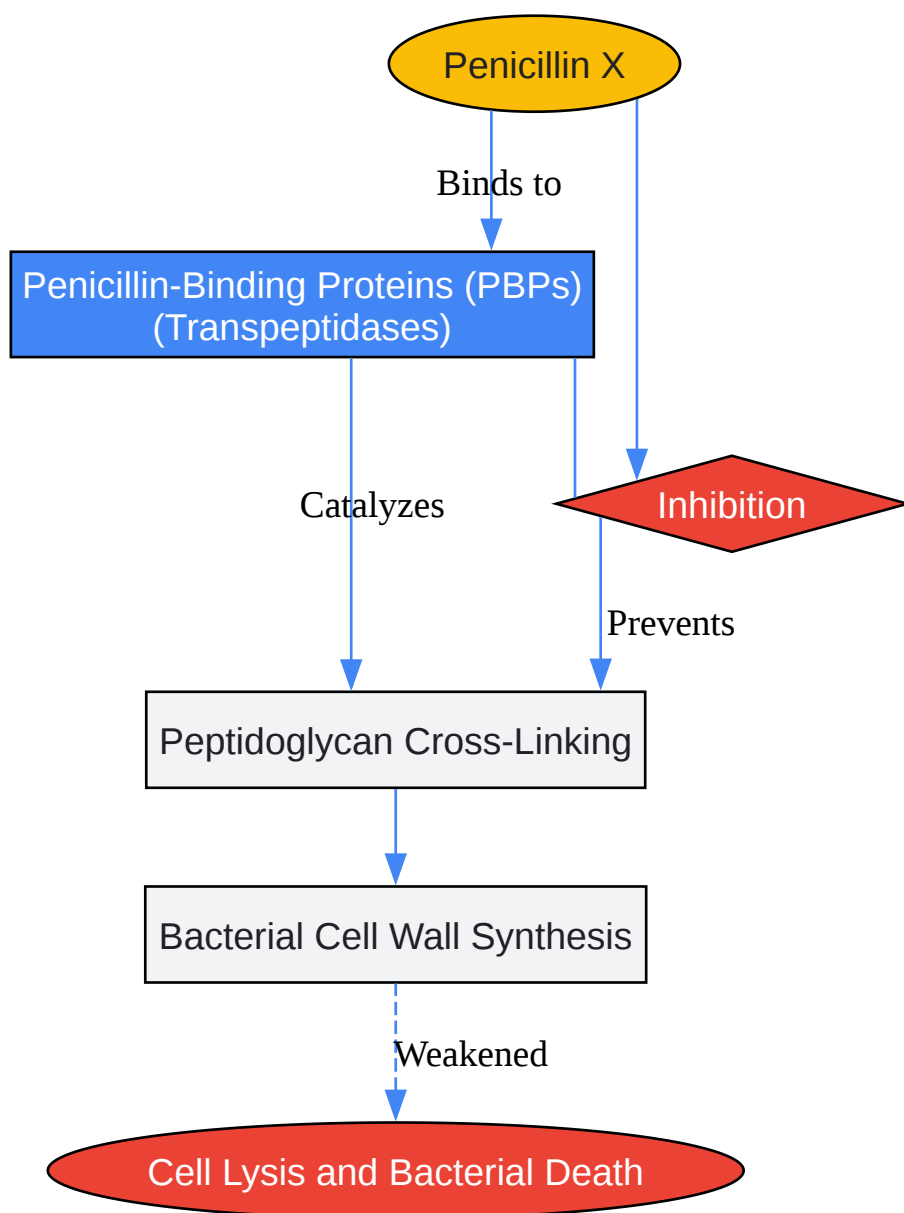
- Procedure:
 1. Prepare a series of volumetric flasks with a fixed volume of the chosen solvent.
 2. Add an excess amount of **Penicillin X Sodium Salt** powder to each flask. The amount should be more than what is expected to dissolve to ensure a saturated solution.
 3. Seal the flasks and place them on a mechanical shaker. Agitate the flasks at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to allow the solution to reach equilibrium.
 4. After shaking, let the flasks stand to allow the undissolved powder to settle.
 5. Carefully withdraw a sample from the supernatant of each flask using a syringe.
 6. Filter the sample through a 0.22 µm syringe filter to remove any undissolved particles.
 7. Dilute the filtered sample to a concentration that falls within the linear range of the analytical method.
 8. Determine the concentration of the dissolved **Penicillin X Sodium Salt** using a validated analytical method such as UV-Vis spectrophotometry or HPLC.
 9. Calculate the solubility in mg/mL or mol/L.

Visualizations



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Caption: Experimental workflow for determining the solubility of **Penicillin X Sodium Salt**.



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Caption: Mechanism of action of Penicillin X, inhibiting bacterial cell wall synthesis.[9][10][11]
[12]

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